Technical Guide: Toxicity Profile and Safety Assessment of Cefixime Impurity A

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Compound of Interest

Compound Name:	*Cefixime impurity A*
CAS No.:	*1335475-08-5*
Cat. No.:	*B601303*

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Executive Summary

Cefixime Impurity A (EP Impurity A) is a significant degradation product of the third-generation cephalosporin antibiotic, Cefixime. Chemically identified as a furo[3,4-d][1,3]thiazine derivative, it represents a structural rearrangement of the parent cephem nucleus. Unlike simple geometric isomers (e.g., the E-isomer), Impurity A involves a fundamental alteration of the pharmacophore.

From a safety perspective, Impurity A is controlled under ICH Q3A(R2) guidelines. While specific in vivo toxicological data (e.g., LD50) for the isolated impurity is rarely published in the public domain, its safety is qualified through:

- Parent Drug Bridging: Its presence in toxicological batches of Cefixime used during original drug approval.
- QSAR Profiling:In silico analysis of the furo-thiazine core suggests no new mutagenic structural alerts compared to the parent drug.

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- Side-Chain Conservation: The retention of the aminothiazole and carboxymethoxy-imino side chains implies a shared immunogenic (hypersensitivity) profile with Cefixime.

Chemical Identity and Characterization

Correct identification is critical, as confusion with the E-isomer (Impurity B in some monographs) is common. Impurity A is a rearrangement product, not a geometric isomer.

Nomenclature and Structure

Parameter	Detail
EP Name	Cefixime Impurity A
Chemical Name	2-[[(Z)-2-(2-Aminothiazol-4-yl)-2-[(carboxymethoxy)imino]acetyl]amino]-2-[(2R)-5-methyl-7-oxo-1,2,5,7-tetrahydro-4H-furo[3,4-d][1,3]thiazin-2-yl]acetic acid
CAS Number	1614255-90-1
Molecular Formula	$C_{16}H_{17}N_5O_8S_2$
Molecular Weight	471.46 g/mol
Structural Feature	Furo-thiazine Core: The classic cephem (beta-lactam fused to dihydrothiazine) rearranges into a tricyclic or altered bicyclic system involving a furan ring fused to the thiazine.[1][2][3][4][5]

Formation Mechanism

Impurity A is typically formed via hydrolytic degradation of the beta-lactam ring followed by intramolecular cyclization. This pathway is accelerated under stressed conditions (heat, humidity) and in solution state.

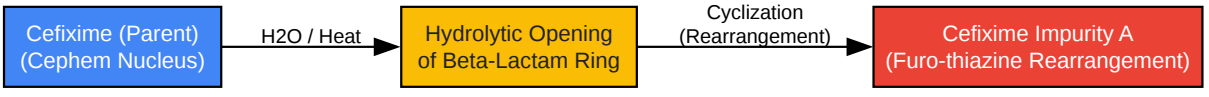


Figure 1: Proposed Degradation Pathway Forming Impurity A

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Figure 1: Simplified degradation logic. The instability of the beta-lactam ring leads to ring-opening and subsequent rearrangement into the stable furo-thiazine structure.

Toxicological Profile

As an impurity, the safety assessment relies on the ICH Q3A decision tree. The following data synthesizes "read-across" toxicology and structural activity relationship (SAR) analysis.

Genotoxicity (Mutagenicity)

- Structural Alerts: The parent molecule, Cefixime, is non-mutagenic in the Ames test. Impurity A retains the identical side chains (aminothiazole oxime). The primary structural change is in the core ring system.
- In Silico Assessment (DEREK/SARAH): The furo[3,4-d][1,3]thiazine system is not a classic "alerting structure" for mutagenicity (unlike nitro groups, aromatic amines, or epoxides).
- Conclusion: The risk of genotoxicity is considered low and comparable to the parent drug. It is generally classified as a Class 4 or Class 5 impurity (no structural alerts) in computational toxicology workflows.

General Toxicity (Acute & Chronic)

- LD50 (Rat/Mouse): Data for isolated Impurity A is not established. However, Cefixime has an oral LD50 > 10 g/kg. The degradation product is expected to have a similar low order of acute toxicity.
- Nephrotoxicity: Cephalosporins can be nephrotoxic. The rearrangement of the beta-lactam ring in Impurity A likely reduces the acylation potential responsible for some target organ toxicities, rendering it likely less toxic than the parent in terms of direct tissue damage.

Immunogenicity (Hypersensitivity)

- Mechanism: Beta-lactam allergies are driven by the formation of hapten-protein conjugates. The beta-lactam ring opens and binds to serum proteins.

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- Impurity A Risk: Since Impurity A is formed after the modification of the beta-lactam core, its ability to covalently bind proteins may be altered. However, it retains the R1 side chain (2-aminothiazol-4-yl), which is a known determinant for cross-reactivity among cephalosporins.
- Safety Implication: Impurity A should be treated as a potential allergen with a risk profile identical to Cefixime.

Regulatory Limits & Control Strategy

Drug developers must control Impurity A according to ICH Q3A(R2) (Impurities in New Drug Substances) and ICH Q3B(R2) (Impurities in New Drug Products).

Threshold Calculations

Limits are determined by the Maximum Daily Dose (MDD) of Cefixime (typically 400 mg/day).

Threshold Type	ICH Limit (MDD < 2g)	Calculated Limit for Cefixime	Action Required
Reporting Threshold	0.05%	0.05%	Report in CoA if > 0.05%
Identification Threshold	0.10% or 1.0 mg (lower of)	0.10%	Identify structure if > 0.10%
Qualification Threshold	0.15% or 1.0 mg (lower of)	0.15%	Safety data required if > 0.15%

Qualification Workflow

If Impurity A exceeds 0.15% in the commercial product, it must be qualified.

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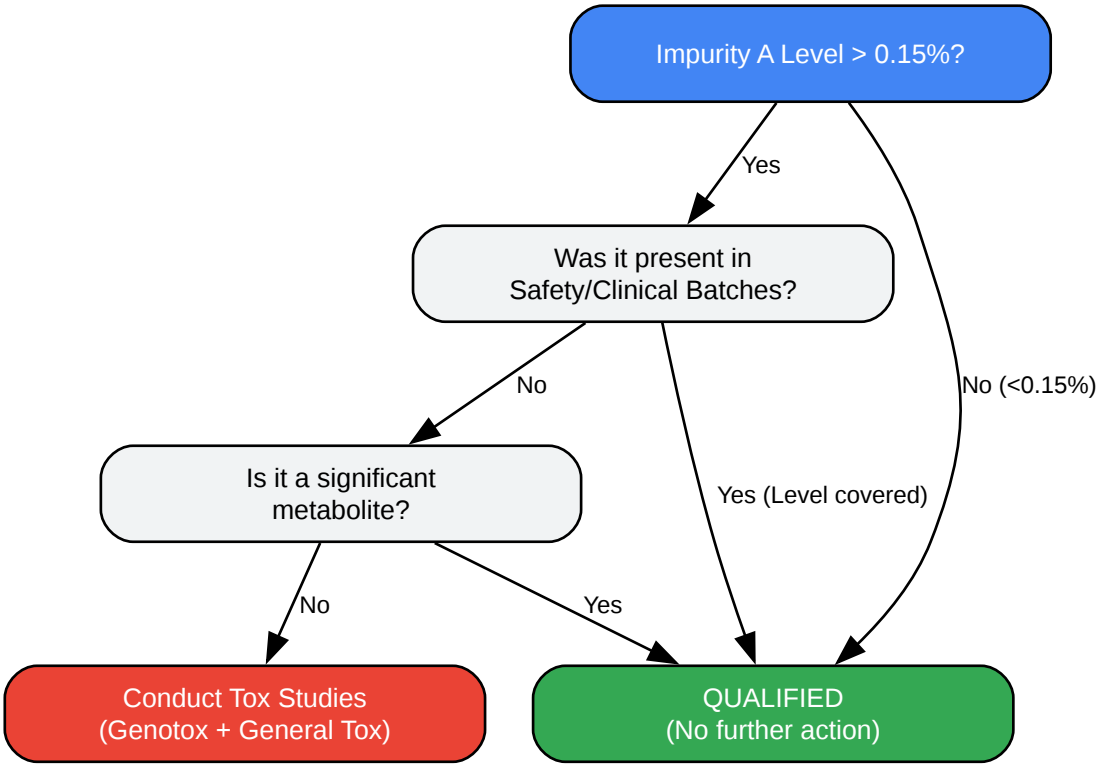


Figure 2: ICH Q3A/B Qualification Decision Tree for Impurity A

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Figure 2: Decision tree for qualifying Impurity A. If the impurity was present in the original toxicological studies of Cefixime, it is considered qualified up to that level.

Analytical Methodology

To ensure safety, Impurity A must be monitored using a validated HPLC or UHPLC method.

- Technique: Reverse Phase HPLC (RP-HPLC).
- Column: C18 (Octadecylsilane), e.g., 250 mm x 4.6 mm, 5 µm packing.
- Mobile Phase: Gradient elution using Tetrabutylammonium hydroxide (ion-pairing agent) in water/acetonitrile.
  - Note: Ion-pairing is often required to separate the polar degradation products from the parent peak.

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- Detection: UV at 254 nm.
- Relative Retention Time (RRT): Impurity A typically elutes after Cefixime due to the hydrophobicity of the rearranged methyl-furo-thiazine system (exact RRT varies by method, commonly ~1.1 - 1.3).

Conclusion

Cefixime Impurity A is a degradation product characterized by a furo-thiazine rearrangement. Its toxicity profile is considered low risk regarding genotoxicity and acute toxicity, largely covered by the safety profile of the parent drug Cefixime. However, due to the retention of the aminothiazole side chain, it poses a hypersensitivity risk similar to the parent. Control strategies should focus on maintaining levels below the 0.15% qualification threshold to avoid the need for costly standalone toxicological studies.

References

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